

Calcitriol-13C3: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcitriol-13C3

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An In-depth Technical Guide on the Core Physical and Chemical Properties, Experimental Protocols, and Signaling Pathways of **Calcitriol-13C3**.

This technical guide provides a comprehensive overview of the stable isotope-labeled form of Calcitriol, **Calcitriol-13C3**. Designed for researchers, scientists, and professionals in drug development, this document details the essential physical and chemical properties, outlines relevant experimental methodologies, and illustrates the key signaling pathways associated with this compound.

Core Physical and Chemical Properties

Calcitriol-13C3 is the isotopically labeled version of Calcitriol, the biologically active form of vitamin D. The incorporation of three carbon-13 isotopes makes it a valuable tool for a range of research applications, particularly in metabolic studies and as an internal standard for quantitative analysis. While specific experimental data for some physical properties of the 13C3-labeled variant are not widely published, the fundamental characteristics are expected to be highly similar to those of unlabeled Calcitriol.

Table 1: Physical and Chemical Properties of **Calcitriol-13C3**

Property	Value	Source
Molecular Formula	$C_{24}^{13}C_3H_{38}O_3$	[1][2]
Molecular Weight	413.57 g/mol	[1]
Appearance	Liquid	[1]
Color	Colorless to light yellow	[1]
Purity	≥97.0%	[1]
Storage Conditions	-20°C, protect from light, stored under nitrogen	[1]
Solubility (in Ethanol)	Soluble (solution provided at 12.09 μM in 1 mL)	[3]

Table 2: Physical and Chemical Properties of Unlabeled Calcitriol (for reference)

Property	Value	Source
Molecular Formula	$C_{27}H_{44}O_3$	[4][5]
Molecular Weight	416.64 g/mol	[4]
Appearance	White to off-white solid powder	[6]
Melting Point	119-121 °C	[4]
Solubility	Soluble in organic solvents such as ethanol, methanol, and DMSO.	[6][7]
Stability	Sensitive to air and light.	[7]

Experimental Protocols

The characterization and quantification of **Calcitriol-13C3** involve standard analytical techniques utilized for isotopically labeled compounds. The following protocols are based on established methods for Calcitriol analysis and are directly applicable to its 13C3 variant.

Purity and Identity Confirmation by High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of **Calcitriol-13C3** and separating it from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column is commonly used (e.g., 4.6 x 150 mm, 2.7 μ m particle size).[8]
- Mobile Phase: A gradient elution using a mixture of acetonitrile and water is often employed. For example, a gradient with 10% acetonitrile in water as mobile phase A and pure acetonitrile as mobile phase B.[8]
- Flow Rate: A typical flow rate is around 1.2 mL/min.[8]
- Detection: UV detection at a wavelength of 265 nm.[8]
- Sample Preparation: The **Calcitriol-13C3** sample is dissolved in a suitable organic solvent, such as ethanol or the mobile phase, to an appropriate concentration.

Structural Confirmation and Isotopic Enrichment by Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the molecular weight of **Calcitriol-13C3**, thereby verifying the incorporation of the three ^{13}C atoms, and for its quantification in biological matrices.

- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or an Orbitrap mass spectrometer, coupled with a liquid chromatography system (LC-MS).
- Ionization Source: Electrospray ionization (ESI) is a common ionization technique.[9]
- Analysis Mode: The analysis is performed in full scan mode to determine the mass-to-charge ratio (m/z) of the parent ion. The expected m/z for the protonated molecule $[\text{M}+\text{H}]^+$ of

Calcitriol-13C3 would be approximately 414.57.

- **Fragmentation Analysis (MS/MS):** Tandem mass spectrometry (MS/MS) can be used to generate a fragmentation pattern, which serves as a fingerprint for structural confirmation. The fragmentation pattern of **Calcitriol-13C3** will be similar to that of unlabeled Calcitriol, with a mass shift of 3 Da in fragments containing the labeled carbon atoms.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

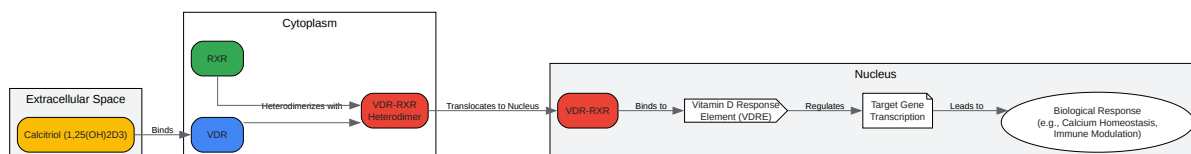
NMR spectroscopy provides detailed information about the chemical structure and is essential for confirming the exact positions of the ^{13}C labels.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Sample Preparation:** The **Calcitriol-13C3** sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- **^1H NMR:** The proton NMR spectrum will show the signals of the hydrogen atoms in the molecule. The coupling patterns can help to confirm the overall structure.
- **^{13}C NMR:** The carbon-13 NMR spectrum is particularly important. The signals corresponding to the three ^{13}C -labeled carbon atoms will be significantly enhanced in intensity, confirming their presence and location within the molecule.

Mandatory Visualizations

Signaling Pathways of Calcitriol

Calcitriol exerts its biological effects through both genomic and non-genomic pathways. The primary mechanism involves the activation of the Vitamin D Receptor (VDR), a nuclear transcription factor.^[10]

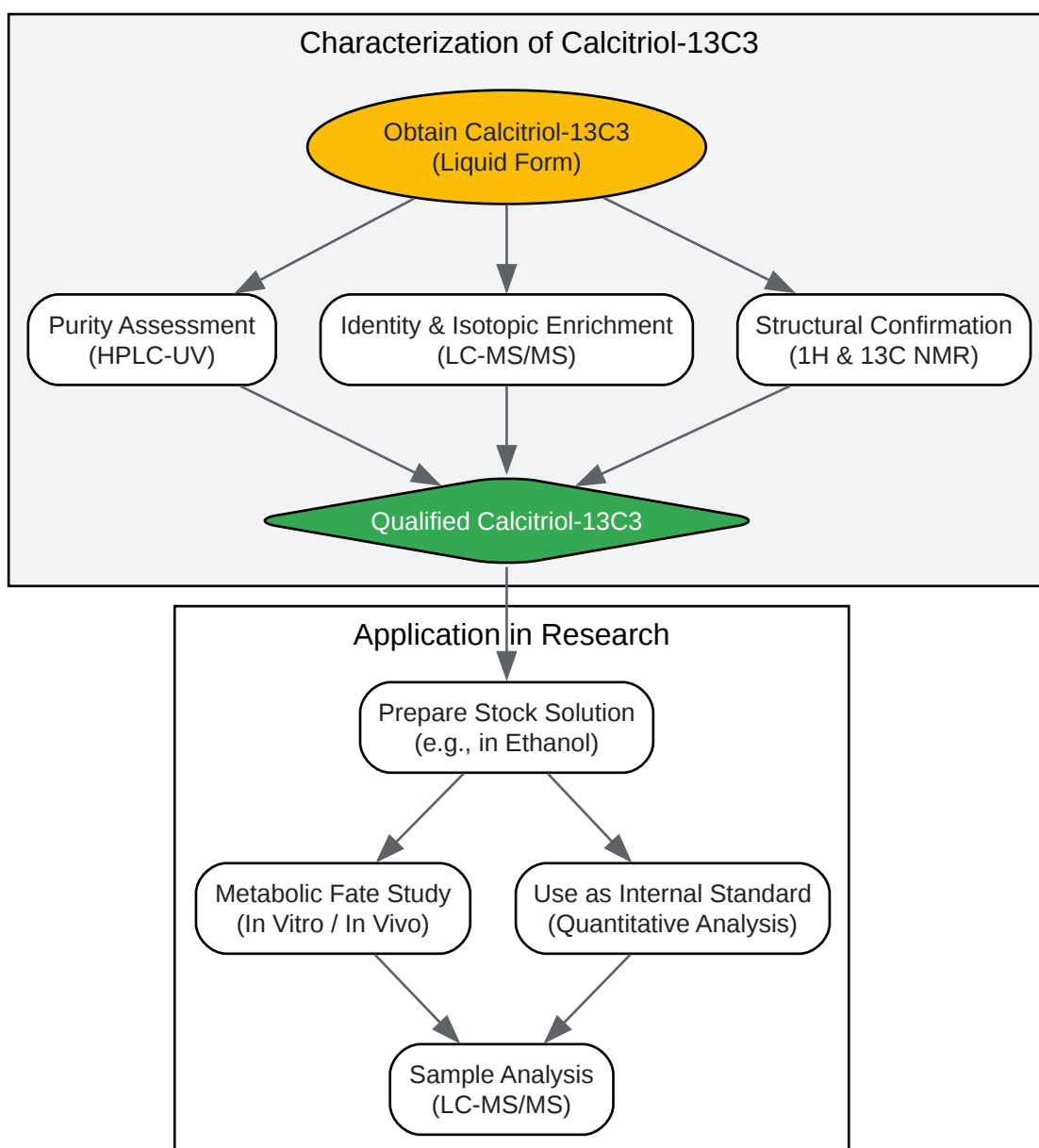


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Caption: Genomic signaling pathway of Calcitriol.

Experimental Workflow for Characterization of Calcitriol-13C3

The following diagram illustrates a typical workflow for the characterization and use of **Calcitriol-13C3** in a research setting.



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Caption: A typical experimental workflow for **Calcitriol-13C3**.

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References

- 1. Separation of Calcitriol on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Calcitriol CAS#: 32222-06-3 [m.chemicalbook.com]
- 5. Calcitriol (Rocaltrol) | C₂₇H₄₄O₃ | CID 131954609 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. bio-gems.com [bio-gems.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. CN107782810A - The method for detecting calcitriol content in calcitriol soft capsule - Google Patents [patents.google.com]
- 9. ijbio.com [ijbio.com]
- 10. The Calcitriol/Vitamin D Receptor System Regulates Key Immune Signaling Pathways in Chronic Lymphocytic Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Calcitriol-13C₃: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11939766#physical-and-chemical-properties-of-calcitriol-13c3]

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